

Application Note: Preparation and Handling of Ticarcillin Disodium Stock Solution

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Compound of Interest

Compound Name: TICARCILLIN DISODIUM

Cat. No.: B1201949

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Target Audience: Researchers, scientists, and drug development professionals. Applications: Molecular biology, microbiology, and plant tissue culture (*Agrobacterium* counterselection).

Introduction & Mechanistic Overview

Ticarcillin disodium is a semi-synthetic, broad-spectrum beta-lactam antibiotic belonging to the carboxypenicillin group. It exerts its bactericidal activity by covalently binding to penicillin-binding proteins (PBPs) located inside the bacterial cell wall. This binding inhibits the terminal transpeptidation step of peptidoglycan synthesis, leading to cell lysis and death.

In laboratory settings, ticarcillin is heavily utilized in plant tissue culture to eradicate *Agrobacterium tumefaciens* following successful genetic transformation[1]. Because many wild-type *Agrobacterium* strains possess beta-lactamase activity, ticarcillin is frequently combined with clavulanate potassium (a beta-lactamase inhibitor) in a 15:1 ratio, commercially known as Timentin[1],[2].

Due to the inherent instability of the beta-lactam ring in aqueous environments, the precise preparation, sterilization, and storage of **ticarcillin disodium** stock solutions are critical to maintaining experimental reproducibility and preventing assay failure[3].

Physicochemical Properties

Understanding the physicochemical properties of **ticarcillin disodium** is essential for predicting its behavior in solution. The salt is highly hygroscopic; exposure to ambient humidity will cause rapid degradation of the powder before it is even reconstituted[3],.

Table 1: Quantitative Data & Chemical Properties

Parameter	Value	Clinical/Laboratory Significance
CAS Number	4697-14-7	Unique chemical identifier for procurement.
Molecular Weight	428.4 g/mol	Required for precise molarity calculations.
Solubility (Water)	Freely soluble (> 600 mg/mL)	Allows for highly concentrated stock solutions (e.g., 100–300 mg/mL)[4].
Appearance	White to pale yellow powder	Dark yellowing indicates oxidative or hydrolytic degradation[5].
pH (Reconstituted)	6.0 to 8.0	Optimal stability range; highly acidic/basic diluents accelerate hydrolysis[3].

Experimental Workflow & Causality

The following diagram illustrates the critical path for preparing a sterile ticarcillin stock solution. Each step is designed to mitigate the two primary enemies of beta-lactam antibiotics: hydrolysis (driven by time and temperature in solution) and thermal degradation (which precludes autoclaving).



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Workflow for aseptic preparation and storage of **ticarcillin disodium** stock solution.

Step-by-Step Protocol: 100 mg/mL Stock Solution

This protocol details the preparation of 10 mL of a 100 mg/mL **ticarcillin disodium** stock solution[6].

Materials Required

- **Ticarcillin disodium** salt powder ($\geq 85\%$ purity)[7]
- Sterile, nuclease-free water (ddH₂O)
- Analytical balance
- Sterile 15 mL conical tubes
- Sterile 10 mL Luer-lock syringe
- 0.22 μ m Polyethersulfone (PES) syringe filter
- Sterile 1.5 mL microcentrifuge tubes (for aliquoting)

Procedure

- Thermal Equilibration (Critical Step): Remove the sealed vial of **ticarcillin disodium** powder from the refrigerator (2–8°C) or freezer (-20°C) and allow it to equilibrate to room temperature for at least 30 minutes before opening.
 - Causality: Opening a cold vial causes immediate atmospheric moisture condensation on the hygroscopic powder, initiating premature hydrolysis of the beta-lactam ring.
- Weighing: In a clean environment, accurately weigh 1.0 g of **ticarcillin disodium** powder[6].
- Reconstitution: Transfer the powder to a sterile 15 mL conical tube. Add exactly 10.0 mL of sterile ddH₂O[6].

- **Dissolution:** Cap the tube securely and vortex gently until the powder is completely dissolved.
 - **Self-Validation Check:** The resulting solution must be clear and colorless to pale yellow. If the solution is opaque, contains particulates, or is dark yellow/brown, the powder has degraded and must be discarded[5].
- **Sterilization:** Draw the 10 mL solution into a sterile syringe. Attach a 0.22 µm PES syringe filter. PES is recommended due to its low protein and drug-binding characteristics, ensuring maximum yield of the active pharmaceutical ingredient. Filter-sterilize the solution into a new, sterile 15 mL conical tube[6].
 - **Causality:** Beta-lactam antibiotics are highly thermolabile. Autoclaving the solution will completely destroy the antimicrobial activity. Cold filtration is mandatory.
- **Aliquoting:** Working inside a laminar flow hood, dispense the sterile solution into 1.0 mL aliquots using sterile microcentrifuge tubes[8].
 - **Causality:** Ticarcillin loses potency rapidly upon repeated freezing and thawing. Single-use aliquots prevent temperature fluctuations across the main stock[8].

Stability and Storage Guidelines

The stability of ticarcillin in an aqueous solution is inversely proportional to temperature. Once reconstituted, the degradation clock begins immediately.

Table 2: Stability Matrix for Reconstituted Ticarcillin (10–300 mg/mL)[3],[9],[5]

Storage Condition	Temperature	Maximum Stability Period
Room Temperature	21°C to 24°C	Up to 6 hours
Refrigeration	4°C	Up to 72 hours
Standard Freezer	-18°C to -20°C	Up to 30 days
Deep Freeze	-80°C	Up to 6 months[8]

Note: Thawed solutions must be used within 8 to 24 hours (depending on ambient temperature) and must never be refrozen[3],[5].

Application Insights: Plant Tissue Culture

When utilizing **ticarcillin disodium** for the counterselection of *Agrobacterium* in plant transformation workflows (e.g., *Arabidopsis*, *Solanum tuberosum*), the working concentration must be carefully calibrated[1],[2].

- Standard Working Concentration: 100 mg/L to 200 mg/L (0.1 - 0.2 mg/mL) in the final agar medium[1].
- Media Addition: Ticarcillin must be added to the plant tissue culture media (e.g., MS media) after the media has been autoclaved and cooled to approximately 50°C to 55°C. Adding the antibiotic to hotter media will result in immediate thermal degradation.
- Synergistic Use: For wild-type *Agrobacterium* strains expressing beta-lactamase, pure ticarcillin will fail. It must be supplemented with clavulanic acid (15:1 ratio) to ensure complete bacterial eradication without inducing phytotoxicity in the plant explants[1],[2].

References

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- TIMENTIN Label - Reference ID: 3380136 U.S. Food and Drug Administration (FDA) URL: [[Link](#)]
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- Safety Data Sheet: **Ticarcillin disodium** salt Carl ROTH URL:[[Link](#)]

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